

# Essential Safety and Logistical Information for Handling Methyltriphenylphosphonium Iodide-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyltriphenylphosphonium  
iodide-d3

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **Methyltriphenylphosphonium iodide-d3**, including operational and disposal plans.

### Chemical Identifier:

- Name: **Methyltriphenylphosphonium iodide-d3**
- Synonyms: (Methyl-d3)triphenylphosphonium iodide
- CAS Number: 2065-66-9 (for non-deuterated)
- Molecular Formula: C<sub>19</sub>H<sub>15</sub>D<sub>3</sub>IP
- Molecular Weight: 407.26 g/mol

### Primary Hazards:

- Causes skin irritation.<sup>[1][2]</sup>
- Causes serious eye irritation.<sup>[1][2]</sup>

- May cause respiratory irritation.[1][2]
- Prolonged exposure to iodides may produce "iodism" in sensitive individuals, with symptoms including skin rash, running nose, headache, and irritation of the mucous membrane.[2]

## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment (PPE) for handling **Methyltriphenylphosphonium iodide-d3**.

Protection Type	Specification	Source(s)
Eye and Face Protection	Chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.	[3][4]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile or neoprene) to prevent skin exposure. Gloves must be inspected prior to use.	[1][5]
Body Protection	Wear a lab coat, apron, or coveralls to prevent skin exposure.	[3][4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if working outside of a fume hood or if dust/vapors are generated.	[3][4][5]

## Experimental Protocols: Safe Handling and Disposal

Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.[5]

- Ensure that eyewash stations and safety showers are close to the workstation location.[6]

#### Handling Procedures:

- Preparation: Before handling, ensure all required PPE is donned correctly.
- Chemical Handling:
  - Avoid contact with skin, eyes, and clothing.[2]
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
  - Use only the amount of material required for the experiment to minimize waste and potential exposure.[5]
  - When transferring, use techniques and equipment that minimize the generation of dust or aerosols.
- Storage:
  - Keep the container tightly closed in a dry and well-ventilated place.[2]
  - Store in a cool place, away from direct sunlight and incompatible materials such as strong oxidizing agents.[3][6]

#### First Aid Measures:

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[2]</a> <a href="#">[6]</a>
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	<a href="#">[2]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	<a href="#">[2]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	<a href="#">[2]</a> <a href="#">[6]</a>

#### Spill and Disposal Plan:

##### Spill Cleanup:

- Ensure adequate ventilation and evacuate personnel to safe areas.[\[1\]](#)
- Wear appropriate personal protective equipment during cleanup.[\[4\]](#)
- For solid spills, pick up and arrange disposal without creating dust. Sweep up and shovel.[\[1\]](#)  
For liquid spills, soak up with inert absorbent material.[\[2\]](#)
- Place the spilled material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Do not let the product enter drains.[\[1\]](#)[\[2\]](#)

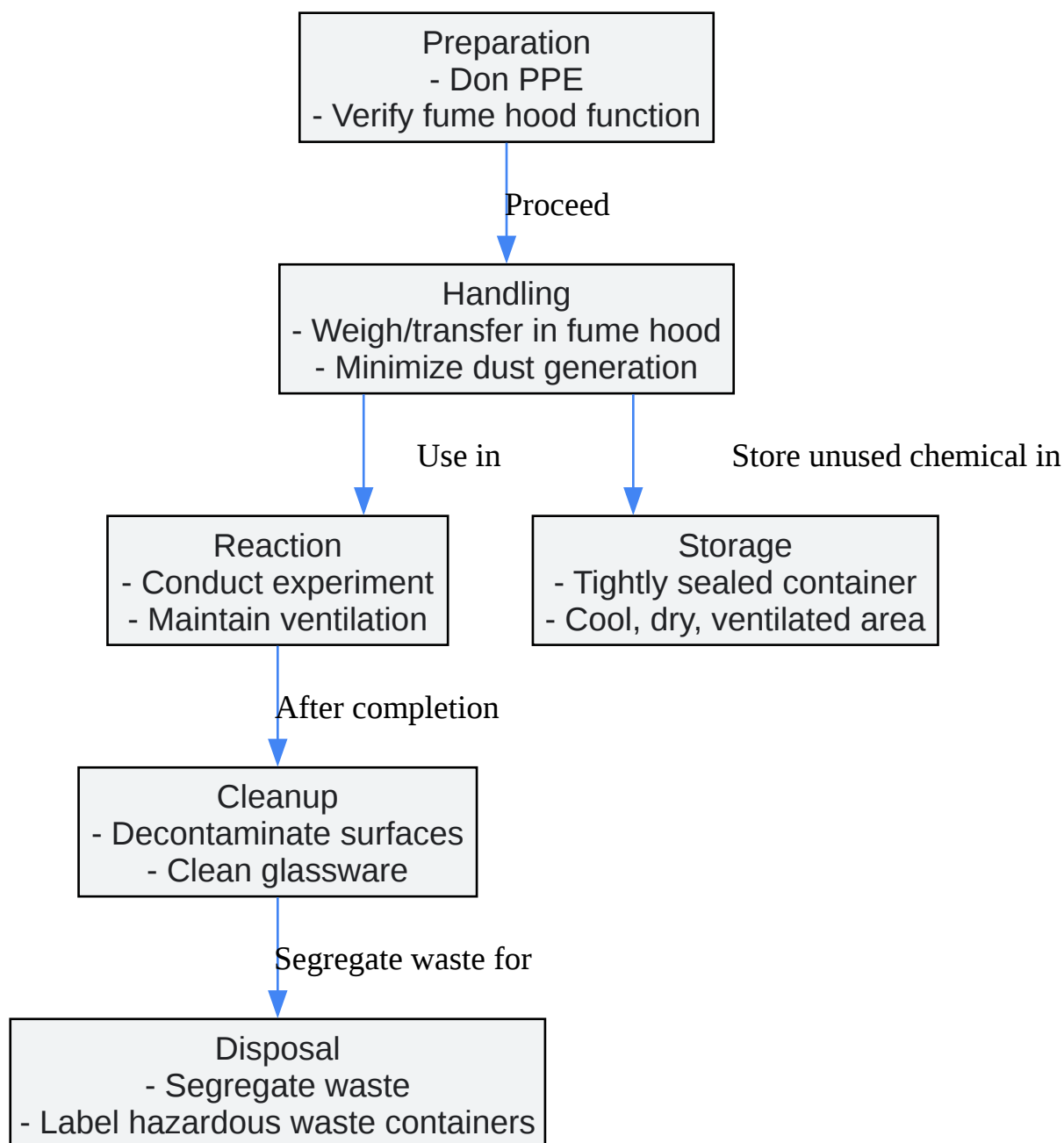
##### Waste Disposal:

- Dispose of unused product, residues, and contaminated materials as hazardous waste.[\[2\]](#)

- Contact a licensed professional waste disposal service to dispose of this material.[\[1\]](#)
- Contaminated packaging should be disposed of as unused product.[\[1\]](#)

## Workflow Diagram

The following diagram outlines the standard operating procedure for the safe handling of **Methyltriphenylphosphonium iodide-d3**.



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Caption: Safe handling workflow for **Methyltriphenylphosphonium iodide-d3**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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